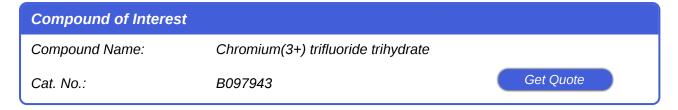


# "health and safety information for Chromium(3+) trifluoride trihydrate"

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An In-depth Technical Guide to the Health and Safety of Chromium(III) Trifluoride Trihydrate

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It synthesizes publicly available safety data. Always consult the most current Safety Data Sheet (SDS) from your supplier and follow all applicable institutional and regulatory guidelines before handling this chemical.

## **Identification and Physicochemical Properties**

Chromium(III) trifluoride trihydrate is an inorganic compound composed of chromium in the +3 oxidation state, fluoride ions, and three molecules of water of hydration.[1][2] It is essential to distinguish it from the anhydrous form (CrF<sub>3</sub>) and other hydrates, as physical properties and some reactivity can differ.[3] The information presented here pertains to the trihydrate, with relevant data from related hydrates and the anhydrous form included for a comprehensive overview.

Table 1: Physical and Chemical Properties of Chromium(III) Trifluoride and its Hydrates



Property	Value	Source(s)
Chemical Formula	CrF <sub>3</sub> ·3H <sub>2</sub> O	[1][4]
Molecular Weight	165.01 g/mol	[4]
CAS Number	16671-27-5	[1]
Appearance	Green or green-blue crystalline solid/powder	[3][4]
Odor	Odorless	[4][5]
Melting Point	Decomposes before melting; Anhydrous form melts at >1000 °C / 1832 °F	[3][4][5]
Solubility in Water	Slightly soluble; Anhydrous form is practically insoluble	[3][4]
Density	Approx. 2.1 - 2.2 g/cm <sup>3</sup>	[3][4]
Stability	Stable under normal conditions; Hygroscopic (absorbs moisture from the air)	[2][4][5][6]

## **Hazard Identification and Classification**

Chromium(III) trifluoride trihydrate is classified as a hazardous chemical under the Globally Harmonized System (GHS) and by OSHA's Hazard Communication Standard.[5][7] The primary hazards are associated with its corrosive nature and acute toxicity upon exposure.[7][8]

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1][7][8]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[1][7][8]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[1][7][8]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[1][7][8]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	[8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5][10]

## **Occupational Exposure Limits**

Regulatory bodies have established occupational exposure limits (OELs) for Chromium(III) compounds to protect workers. These limits are typically time-weighted averages (TWA) over an 8 or 10-hour workday.

Table 3: Occupational Exposure Limits for Chromium(III) Compounds



Organization	Limit Type	Value (as Cr)	Notes	Source(s)
OSHA (USA)	PEL (8-hr TWA)	0.5 mg/m³	Legal airborne permissible exposure limit.	[11]
NIOSH (USA)	REL (10-hr TWA)	0.5 mg/m³	Recommended airborne exposure limit.	[11]
ACGIH (USA)	TLV (8-hr TWA)	0.5 mg/m³	Recommended airborne exposure limit.	[11]
NIOSH (USA)	IDLH	25 mg/m³	Immediately Dangerous to Life or Health.	[12]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life and Health.

## **Toxicological Information**

The toxicological profile of Chromium(III) trifluoride trihydrate is characterized by its corrosive and irritant effects, which are a consequence of its reactivity, particularly the presence of the fluoride ion.[8][12]

- Acute Effects: The substance is harmful if swallowed, inhaled, or in contact with skin.[7]
   Inhalation of dust can cause irritation to the respiratory tract.[5][11] Direct contact causes severe skin burns and serious eye damage.[7][8]
- Systemic Effects: A significant hazard arises from the fluoride ion, which can penetrate the skin and precipitate calcium, potentially leading to fatal hypocalcemia (low serum calcium levels).[8] Symptoms of fluoride poisoning may be delayed for up to 24 hours.[8]
- Chronic Effects: Prolonged or repeated exposure may lead to skin sensitization or an allergic reaction.[11] If an allergy develops, very low future exposure can cause itching and a skin rash.[11]

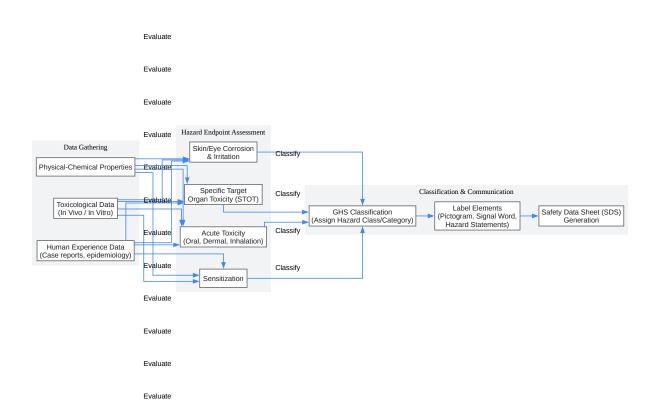


 Carcinogenicity: No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by major regulatory agencies.[7]

## **Experimental Protocols**

The hazard classifications summarized in this guide are based on standardized toxicological studies. While the source documents (primarily Safety Data Sheets) do not provide detailed experimental methodologies, they are based on internationally recognized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). For instance, an "Acute Oral Toxicity" classification is typically derived from a study following OECD Test Guideline 420, 423, or 425, which involves administering the substance to animals (usually rats) and observing for mortality and toxic effects over a set period. Similarly, skin and eye corrosion/irritation data comes from studies like OECD Guidelines 404 and 405, respectively.





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Caption: Generalized workflow for chemical hazard assessment and classification.

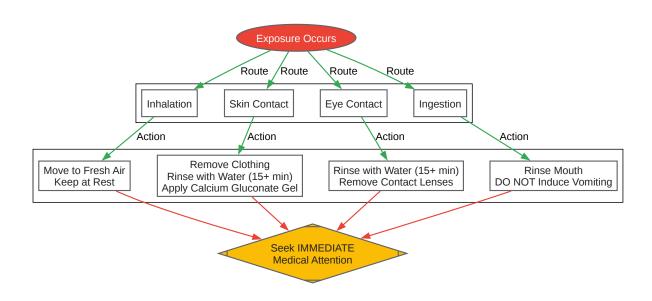


#### **Health Hazards and First Aid Protocols**

Immediate and appropriate first aid is critical following any exposure. Medical personnel should be informed about the material involved, specifically its corrosive nature and the potential for fluoride ion toxicity.[6][8]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5][7] If breathing is difficult or has stopped, provide artificial respiration.[7][13]
   Seek immediate medical attention.[7]
- Skin Contact: Immediately take off all contaminated clothing.[8] Rinse the affected skin area with copious amounts of water for at least 15 minutes.[5] Specialized treatment for fluoride exposure, such as the application of a 2.5% calcium gluconate gel, should be administered.
   [8] Seek immediate medical attention.[7]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[5][7] Remove contact lenses if present and easy to do.[7] Continue rinsing.[7] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[7][8] Rinse the mouth with water.[8] Never give anything by mouth to an unconscious person.[5][8] Seek immediate medical attention.[7] Use of gastric lavage or emesis is contraindicated due to the risk of perforation.[5][6]





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Caption: First aid decision tree for different exposure routes.

# Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to safety, incorporating engineering controls, administrative controls, and PPE, is required to handle this material safely.

• Engineering Controls: Handle the product only in a well-ventilated area, preferably within a chemical fume hood or other ventilated enclosure to keep airborne concentrations below exposure limits.[7][11] Ensure that eyewash stations and safety showers are close to the workstation.[5][7]

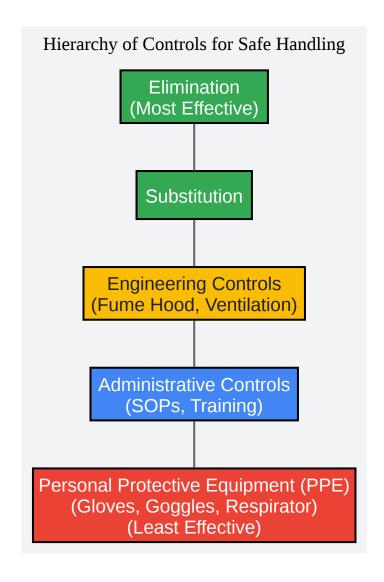
### Foundational & Exploratory





- Handling Practices: Avoid contact with skin, eyes, and clothing.[13] Do not breathe dust.[7]
   Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in work areas.[7]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[5][7]
  - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a protective suit to prevent skin exposure.[5][8] Gloves must be inspected before use and disposed of properly.[8]
  - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved full-face particle respirator (type N100 or P3).[5][8]





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Caption: Hierarchy of controls applied to handling Chromium(III) trifluoride.

## **Accidental Release and Fire-Fighting Measures**

- Accidental Release:
  - Evacuate personnel to safe areas and ensure adequate ventilation.[8]
  - Wear appropriate personal protective equipment (Level B or C), including respiratory protection.[8][14]
  - Avoid dust formation.[8]



- o Isolate the spill area. For solids, this is at least 25 meters (75 feet) in all directions.[12][15]
- Sweep up the spilled material and shovel it into a suitable, closed, labeled container for disposal.[7][8] Do not flush with water, as contact with water or acids can liberate toxic gas.[7][8]
- Do not let the chemical enter the environment or drains. [7][8]
- · Fire-Fighting:
  - The material itself does not burn.[11]
  - Use an extinguishing agent suitable for the surrounding fire, such as dry chemical, CO<sub>2</sub>, or alcohol-resistant foam.[5][16]
  - Fire may produce irritating, corrosive, and/or toxic gases, including hydrogen fluoride and chromium oxides.[5][11][16]
  - Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
     [7][16]

## **Stability and Reactivity**

- Reactivity: The material is reactive. Contact with acids liberates toxic gas (hydrogen fluoride).
   [5][7] It can react slowly with water to form hydrofluoric acid, which is corrosive to glass and living tissue.[12][15]
- Chemical Stability: The substance is stable under recommended storage conditions but is hygroscopic.[5][6]
- Conditions to Avoid: Exposure to moist air or water and incompatible materials.[6][7]
- Incompatible Materials: Strong acids, strong oxidizing agents.[5][7]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form hydrogen fluoride and chromium oxides.[5][16]

## **Storage and Disposal**



- Storage: Store in a dry, cool, and well-ventilated place.[7] Keep containers tightly closed to protect from moisture.[5] Store in a "Corrosives area" away from incompatible materials like acids.[5][7] Store locked up.[7]
- Disposal: Waste is considered hazardous.[6] Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[7] Do not empty into drains.[7] Chemical waste generators must ensure complete and accurate classification of the waste.[7]

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